

Essential Procedures for the Safe Disposal of CCT239065

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Compound of Interest

Compound Name: CCT239065

Cat. No.: B15613325

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for the proper handling and disposal of **CCT239065**, a potent mutant protein kinase inhibitor that blocks DNA synthesis.^[1] Adherence to these protocols is essential for ensuring personnel safety, maintaining a compliant laboratory environment, and mitigating environmental contamination. This guidance is intended for researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for **CCT239065** (CAS No. 1163719-51-4) was not publicly available at the time of this writing. The following procedures are based on best practices for the disposal of hazardous research-grade chemical compounds, particularly those with potential cytotoxic or mutagenic properties, such as DNA synthesis inhibitors. It is mandatory to obtain and review the official Safety Data Sheet from your supplier and consult with your institution's Environmental Health and Safety (EHS) department before handling or disposing of this compound.

Key Compound Information

All quantitative safety data must be sourced directly from the manufacturer's SDS. The table below includes known identifiers for **CCT239065** and lists critical data points that must be confirmed from the official SDS.

Identifier	Value	Source / Note
Chemical Name	CCT239065	-
CAS Number	1163719-51-4	[1]
Molecular Formula	C29H29N7O3S	[1]
Molecular Weight	555.7 g/mol	[1]
Acute Toxicity (e.g., LD50)	Data not available. Refer to manufacturer's SDS.	Crucial for risk assessment.
Specific Hazards	Data not available. Refer to manufacturer's SDS.	Likely includes cytotoxicity, mutagenicity, and teratogenicity.
Storage Conditions	Store lyophilized at -20°C, keep desiccated. In solution, store at -20°C and use within 1 month.	[1]
Personal Protective Equipment	Refer to manufacturer's SDS and institutional protocols.	See detailed PPE requirements below.

Experimental Protocols: Step-by-Step Disposal Procedures

The proper disposal of **CCT239065** and associated waste is a critical part of the experimental workflow. The following steps provide a clear protocol for managing waste generated from the use of this compound.

Personal Protective Equipment (PPE)

Due to the compound's nature as a DNA synthesis inhibitor, it should be handled as a potentially hazardous substance. All personnel must wear the following PPE when handling **CCT239065** in any form (solid, in solution, or as waste):

- Eye Protection: Chemical safety goggles and a face shield.

- Hand Protection: Double-gloving with compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat, preferably a disposable one, or a chemical-resistant apron.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of any dust or aerosols.

Waste Segregation and Collection

Proper segregation of waste at the point of generation is crucial to ensure safe and compliant disposal.

- Solid Waste:
 - Includes contaminated gloves, bench paper, pipette tips, and vials containing residual **CCT239065** powder.
 - Collect in a dedicated, clearly labeled hazardous waste container with a secure lid.
 - Do not mix with non-hazardous laboratory trash.
- Liquid Waste:
 - Includes unused solutions of **CCT239065**, contaminated solvents, and aqueous solutions from experiments.
 - Collect in a dedicated, leak-proof, and chemically compatible hazardous waste container (e.g., a labeled glass or polyethylene bottle).
 - Do not dispose of any liquid containing **CCT239065** down the drain.
- Sharps Waste:
 - Needles, syringes, or any other contaminated sharp objects must be placed in a designated sharps container that is puncture-resistant and leak-proof.

Hazardous Waste Container Labeling

All waste containers must be labeled immediately upon the first addition of waste. The label must include:

- The words "Hazardous Waste".
- The full chemical name: **CCT239065**.
- The CAS Number: 1163719-51-4.
- An indication of the primary hazards (e.g., "Toxic," "Cytotoxic").
- The accumulation start date.
- The name of the principal investigator and the laboratory location.

Storage of Hazardous Waste

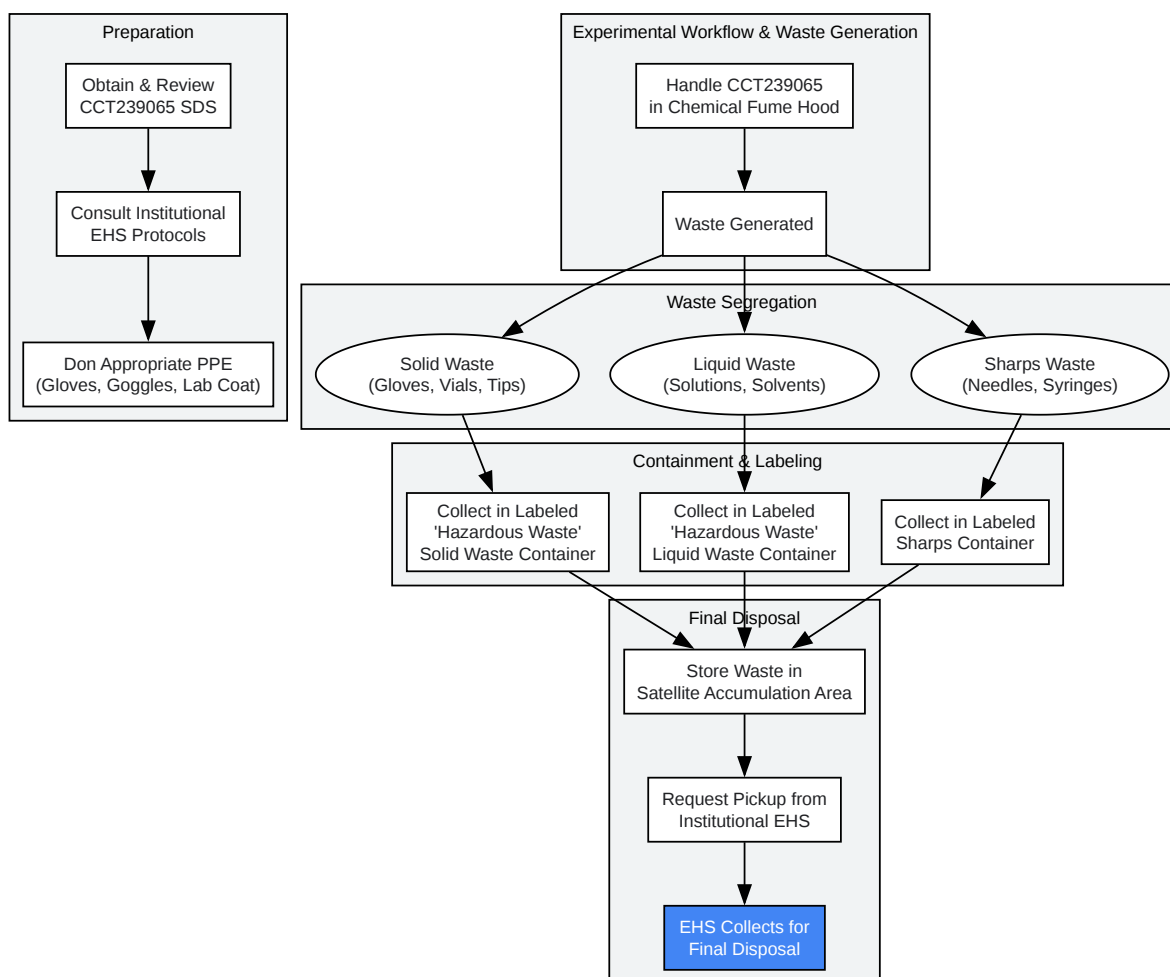
- Store all hazardous waste containers in a designated, secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed at all times, except when adding waste.
- Store liquid waste containers in secondary containment to prevent spills.

Final Disposal

- Once a waste container is full, or if it has been in accumulation for the maximum time allowed by your institution (e.g., 90 days), arrange for its collection by your institution's EHS department.
- Follow all institutional procedures for requesting a hazardous waste pickup. Do not attempt to transport or dispose of the waste outside of official institutional channels.

Mandatory Visualization

The following diagram illustrates the decision-making and workflow for the proper disposal of **CCT239065** and associated materials.



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Caption: Disposal workflow for **CCT239065** from preparation to final EHS collection.

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References

- 1. benchchem.com [benchchem.com]
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